Preparation of AMPK-IN-4 Stock Solution: An Application Note

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Compound of Interest

Compound Name:	*AMPK-IN-4*
CAS No.:	*873077-70-4*
Cat. No.:	*B1420740*

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **AMPK-IN-4**, a potent activator of AMP-activated protein kinase (AMPK). Adherence to this protocol is crucial for ensuring the accurate and reproducible use of this compound in various research applications. The following sections outline the necessary materials, a step-by-step procedure for solubilization, and recommendations for proper storage to maintain the integrity and activity of the **AMPK-IN-4** stock solution.

Introduction

AMP-activated protein kinase (AMPK) is a critical cellular energy sensor that plays a central role in regulating metabolic pathways.[1][2] It is a heterotrimeric enzyme complex composed of a catalytic α subunit and regulatory β and γ subunits.[2][3] AMPK is activated under conditions of low cellular energy, such as nutrient deprivation or hypoxia, leading to a shift in metabolism from anabolic to catabolic processes to restore energy homeostasis.[1][2] Due to its integral

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role in metabolism, AMPK has emerged as a significant therapeutic target for metabolic diseases, including type 2 diabetes and obesity.

AMPK-IN-4 is a potent, small-molecule activator of AMPK that functions without inhibiting mitochondrial complex I.[4][5][6] It has been shown to selectively activate AMPK in muscle tissues and demonstrates anti-hyperglycemic effects by improving glucose tolerance and insulin resistance.[4][5][6] Accurate preparation of **AMPK-IN-4** stock solutions is the first critical step for in vitro and in vivo studies investigating its biological effects.

Quantitative Data Summary

For ease of reference, the key quantitative data for **AMPK-IN-4** are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	420.89 g/mol	[4][5][6]
Molecular Formula	C24H21ClN2O3	[4][5]
Appearance	White to off-white solid	[4]
Purity	>98% (HPLC)	[5]
Solubility in DMSO	250 mg/mL (593.98 mM)	[4][5]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years	[4]
Storage (in Solvent)	-80°C for 2 years or -20°C for 1 year	[4]

Experimental Protocol: Preparation of AMPK-IN-4 Stock Solution

This protocol details the steps required to prepare a 10 mM stock solution of **AMPK-IN-4** in Dimethyl Sulfoxide (DMSO).

Materials:

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- **AMPK-IN-4** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Determine the required mass of **AMPK-IN-4**:
  - To prepare a 10 mM stock solution, use the following formula:
    - Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
  - For example, to prepare 1 mL of a 10 mM stock solution:
    - Mass (mg) = 0.010 mol/L x 0.001 L x 420.89 g/mol x 1000 mg/g = 4.21 mg
- Weigh the **AMPK-IN-4** powder:
  - Using a calibrated analytical balance, carefully weigh out the calculated mass of **AMPK-IN-4** powder.
  - Transfer the powder to a sterile microcentrifuge tube or an amber glass vial.
- Add the solvent:
  - Using a calibrated micropipette, add the desired volume of anhydrous DMSO to the tube containing the **AMPK-IN-4** powder. It is crucial to use newly opened or properly stored

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anhydrous DMSO, as the compound's solubility can be significantly impacted by moisture.[4]

- Dissolve the compound:
  - Vortex the solution for 30-60 seconds to facilitate dissolution.
  - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.[4][5] Visually inspect the solution to ensure there are no visible particles.
- Storage of the stock solution:
  - For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for up to two years or at -20°C for up to one year.[4]

Visualizations

Signaling Pathway of AMPK Activation

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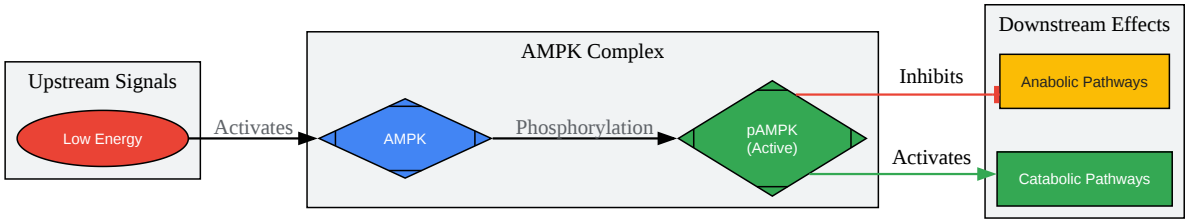

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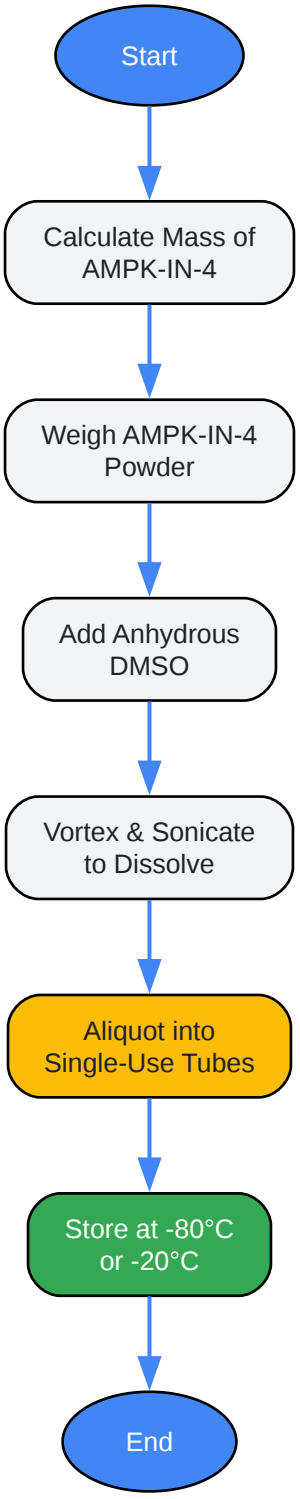

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